

Application Notes and Protocols for Mito-PN in Mitochondrial Peroxynitrite Detection

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Compound of Interest

Compound Name: Mito-PN

Cat. No.: B15555117

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Introduction

Mito-PN is a fluorescent probe specifically designed for the detection of peroxynitrite (ONOO^-) within the mitochondria of living cells. Peroxynitrite is a highly reactive nitrogen species (RNS) formed from the rapid reaction between superoxide radicals (O_2^-) and nitric oxide (NO). The overproduction of mitochondrial peroxynitrite is implicated in a variety of pathological conditions, including neurodegenerative diseases, cardiovascular disorders, and drug-induced toxicity. **Mito-PN** provides a valuable tool for researchers to investigate the role of mitochondrial peroxynitrite in these processes.

Initially, **Mito-PN** is a non-fluorescent molecule. In the presence of peroxynitrite, the probe undergoes an oxidation reaction that cleaves its spirolactone ring, resulting in a significant increase in fluorescence.^[1] This "turn-on" response allows for the sensitive and selective detection of peroxynitrite. **Mito-PN** is engineered to specifically accumulate in the mitochondria, enabling the targeted investigation of this critical subcellular compartment.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the use of **Mito-PN**.

Parameter	Value	Reference
Stock Solution Solvent	Dimethyl sulfoxide (DMSO)	[2]
Recommended Stock Concentration	1-5 mM	[2]
Typical Working Concentration	5 μ M	[1]
Excitation Wavelength (approx.)	570 nm	[1]
Emission Wavelength (approx.)	630 nm	
Fluorescence Enhancement	~40-fold	
Response Time	< 5 seconds	

Experimental Protocols

I. Preparation of Mito-PN Stock Solution

Materials:

- **Mito-PN** solid probe
- Anhydrous dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer

Protocol:

- Allow the vial containing the solid **Mito-PN** probe to equilibrate to room temperature before opening to prevent moisture condensation.

- Prepare a 1 mM stock solution by dissolving the appropriate amount of **Mito-PN** in anhydrous DMSO. For example, for a compound with a molecular weight of 500 g/mol , dissolve 0.5 mg in 1 mL of DMSO.
- Vortex the solution thoroughly until the probe is completely dissolved.
- Aliquot the stock solution into smaller volumes in microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C, protected from light.

II. Live Cell Imaging of Mitochondrial Peroxynitrite

Materials:

- Cells of interest cultured on glass-bottom dishes or chamber slides suitable for microscopy
- Complete cell culture medium
- Phosphate-buffered saline (PBS) or other suitable imaging buffer (e.g., Hank's Balanced Salt Solution - HBSS)
- **Mito-PN** stock solution (1 mM in DMSO)
- Peroxynitrite inducer (e.g., SIN-1) or inhibitor (e.g., uric acid) for positive and negative controls (optional)
- Confocal microscope with appropriate filter sets

Protocol:

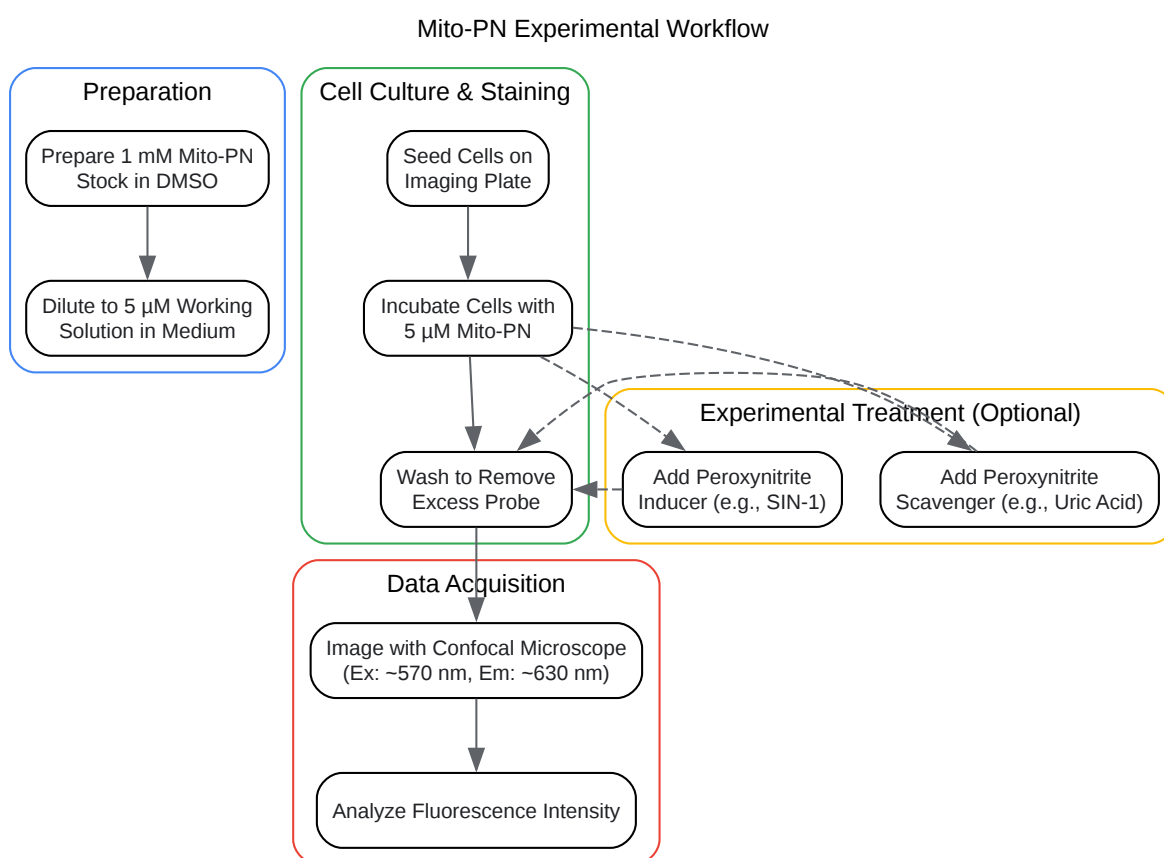
- **Cell Seeding:** Seed the cells on a suitable imaging plate and culture them until they reach the desired confluency (typically 50-70%).
- **Preparation of Working Solution:** On the day of the experiment, dilute the 1 mM **Mito-PN** stock solution to a final working concentration of 5 μ M in pre-warmed serum-free medium or imaging buffer. For example, add 5 μ L of 1 mM **Mito-PN** stock solution to 1 mL of medium.

- Cell Staining:
 - Remove the culture medium from the cells.
 - Wash the cells once with pre-warmed PBS.
 - Add the 5 μM **Mito-PN** working solution to the cells.
 - Incubate the cells for 15-30 minutes at 37°C in a CO₂ incubator, protected from light.
- (Optional) Induction/Inhibition of Peroxynitrite:
 - For positive control experiments, treat the cells with a peroxynitrite inducer (e.g., 10 μM SIN-1) for a specified time before or during **Mito-PN** staining.
 - For negative control or specificity experiments, pre-treat cells with a peroxynitrite scavenger (e.g., 100 μM uric acid) before adding the inducer and the probe.
- Imaging:
 - After incubation, gently wash the cells twice with pre-warmed imaging buffer to remove any excess probe.
 - Add fresh, pre-warmed imaging buffer to the cells.
 - Immediately proceed to image the cells using a confocal microscope.
 - Acquire images using an excitation wavelength around 570 nm and collect the emission signal around 630 nm.
 - It is advisable to co-stain with a mitochondrial marker (e.g., MitoTracker Green) to confirm the probe's localization, especially during initial experiments.

Signaling Pathway and Experimental Workflow

The detection of mitochondrial peroxynitrite with **Mito-PN** is central to studying cellular oxidative stress. Peroxynitrite is formed by the reaction of superoxide and nitric oxide, which

are produced by various enzymatic and non-enzymatic sources within the cell, particularly in the mitochondria.

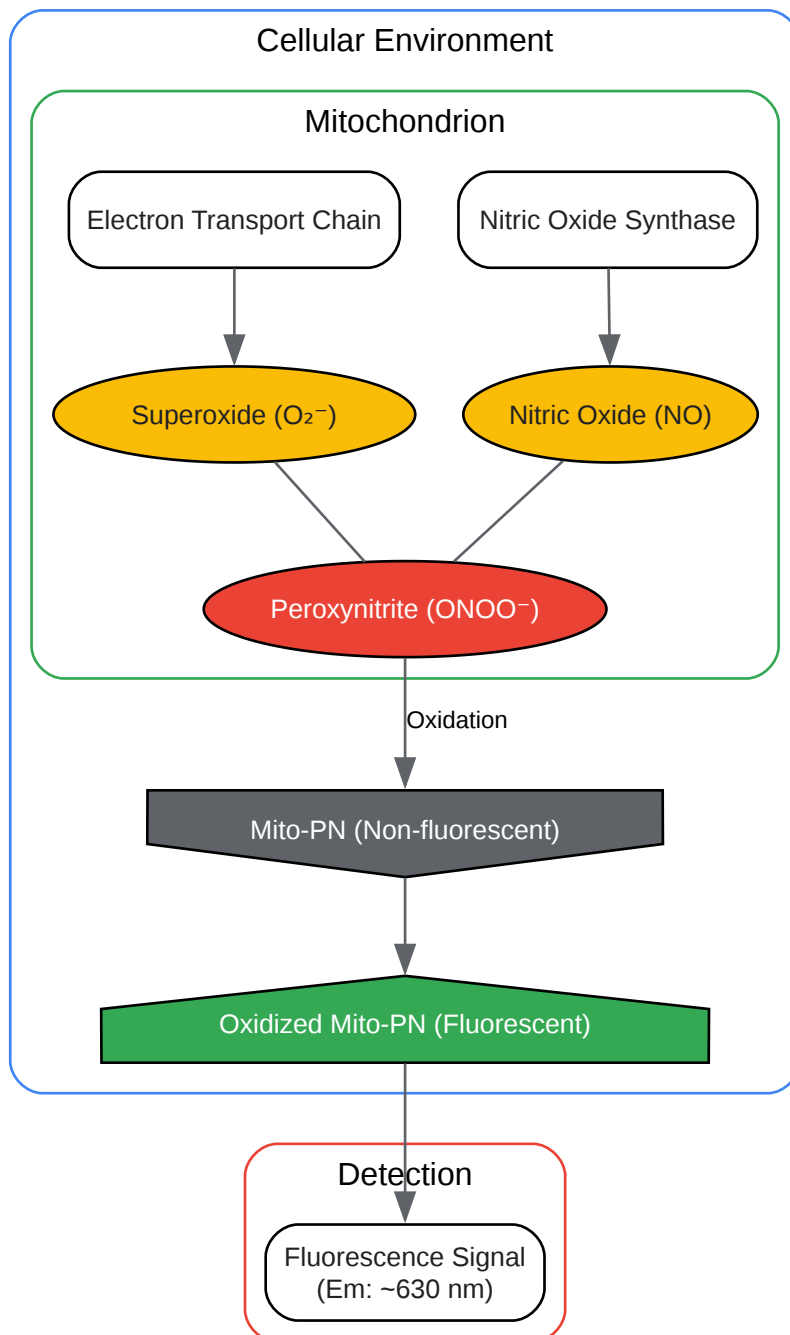


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Caption: Experimental workflow for mitochondrial peroxynitrite detection.

The following diagram illustrates the simplified signaling pathway leading to peroxynitrite formation and its detection by **Mito-PN**.

Mito-PN Mechanism of Action

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References

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- [2. Live Cell Imaging of Mitochondrial Redox State in Mammalian Cells and Yeast - PMC](https://pubmed.ncbi.nlm.nih.gov/31111111/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
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